

Synthesis of Peroxymonosulfuric Acid from Chlorosulfuric Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Peroxymonosulfuric acid

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Abstract

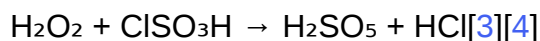
Peroxymonosulfuric acid (H_2SO_5), also known as Caro's acid, is a potent oxidizing agent with significant applications in various chemical processes, including organic synthesis and industrial cleaning. This technical guide provides an in-depth overview of its synthesis from chlorosulfuric acid and hydrogen peroxide. The document details the underlying reaction mechanism, provides a comprehensive experimental protocol, and presents key quantitative data. Furthermore, visual diagrams of the reaction mechanism and experimental workflow are included to facilitate a thorough understanding of the process. This guide is intended for laboratory professionals familiar with handling hazardous materials and assumes adherence to all appropriate safety protocols.

Introduction

Peroxymonosulfuric acid is a colorless, crystalline solid with a melting point of 45°C .^[1] It is a powerful oxidant, finding utility in various applications ranging from disinfectant solutions to a reagent in organic synthesis for the oxidation of amines and ketones.^[2] The synthesis from chlorosulfuric acid and hydrogen peroxide is a common laboratory-scale method for producing high-purity **peroxymonosulfuric acid**.^{[2][3][4][5][6]} The reaction proceeds via the nucleophilic attack of hydrogen peroxide on the sulfur atom of chlorosulfuric acid, leading to the formation of **peroxymonosulfuric acid** and hydrogen chloride as a byproduct.^{[3][4]}

Reaction Mechanism and Stoichiometry

The synthesis of **peroxymonosulfuric acid** from chlorosulfuric acid is a nucleophilic substitution reaction. The overall balanced chemical equation is:



The reaction involves the substitution of the chlorine atom on chlorosulfuric acid with a hydroperoxy group from hydrogen peroxide. The lone pair of electrons on the oxygen atom of hydrogen peroxide acts as a nucleophile, attacking the electrophilic sulfur atom of chlorosulfuric acid. This is followed by the elimination of a chloride ion, which then abstracts a proton to form hydrogen chloride.

Quantitative Data

The synthesis of **peroxymonosulfuric acid** from chlorosulfuric acid can achieve high purity and a moderate to high yield. The following table summarizes the key quantitative data derived from established experimental protocols.[1]

Parameter	Value	Notes
Purity	94-97%	The primary impurities are peroxydisulfuric acid ($\text{H}_2\text{S}_2\text{O}_8$) and trace amounts of chloride ions (Cl^-). Further purification can be achieved through partial remelting. [1]
Yield	50-70%	A small additional fraction of the product can be obtained from the mother liquor after the initial crystallization and filtration. [1]
Melting Point	45°C	The melting point is accompanied by slight decomposition. [1]
Stability	A few days	The pure material is stable for a limited period, with a slight loss of active oxygen. The rate of decomposition is catalyzed by the presence of impurities. [1]

Experimental Protocol

The following is a detailed experimental protocol for the laboratory-scale synthesis of **peroxymonosulfuric acid** from chlorosulfuric acid. This procedure is based on the method described in G. Brauer's "Handbook of Preparative Inorganic Chemistry".[\[1\]](#)

Materials:

- Chlorosulfuric acid (ClSO_3H), pure
- Hydrogen peroxide (H_2O_2), nearly anhydrous (e.g., 90-100%)
- Ice bath

- Reaction flask
- Dropping funnel
- Vacuum aspirator
- Glass frit filter
- Well-sealed flask for crystallization

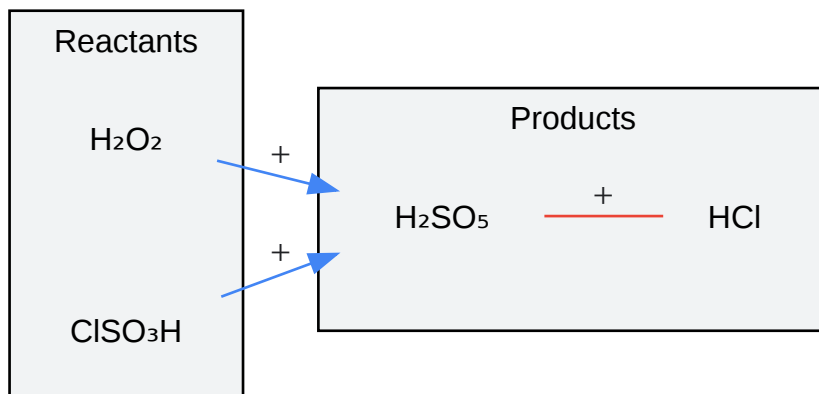
Procedure:

- **Cooling of Chlorosulfuric Acid:** Place a quantity of pure chlorosulfuric acid into a reaction flask and thoroughly cool it in an ice bath.
- **Addition of Hydrogen Peroxide:** Slowly add a slight excess of nearly anhydrous hydrogen peroxide to the cooled chlorosulfuric acid from a dropping funnel. The addition should be done with caution as a vigorous evolution of hydrogen chloride gas will occur.^[1]
- **Reaction Completion:** Once the addition of hydrogen peroxide is complete and the evolution of gas has subsided, allow the reaction mixture to stand.
- **Removal of Hydrogen Chloride:** Gradually warm the reaction mixture. Apply a vacuum using an aspirator to remove the dissolved and evolving hydrogen chloride gas. It is crucial to perform this step promptly as prolonged contact between **peroxymonosulfuric acid** and hydrogen chloride can lead to the oxidation of HCl to chlorine and chlorine oxides.^[1]
- **Crystallization:** Transfer the hydrogen chloride-free liquid to a well-sealed flask. If the product does not solidify after standing at room temperature, place the flask in a cooling bath.^[1]
- **Isolation of Crystals:** After approximately 12 hours in the cooling bath, separate the crystals from the mother liquor by rapid suction filtration using a glass frit.^[1]
- **Purification (Optional):** The purity of the product is typically 94-97%.^[1] For higher purity, the substance can be further purified by partial remelting.

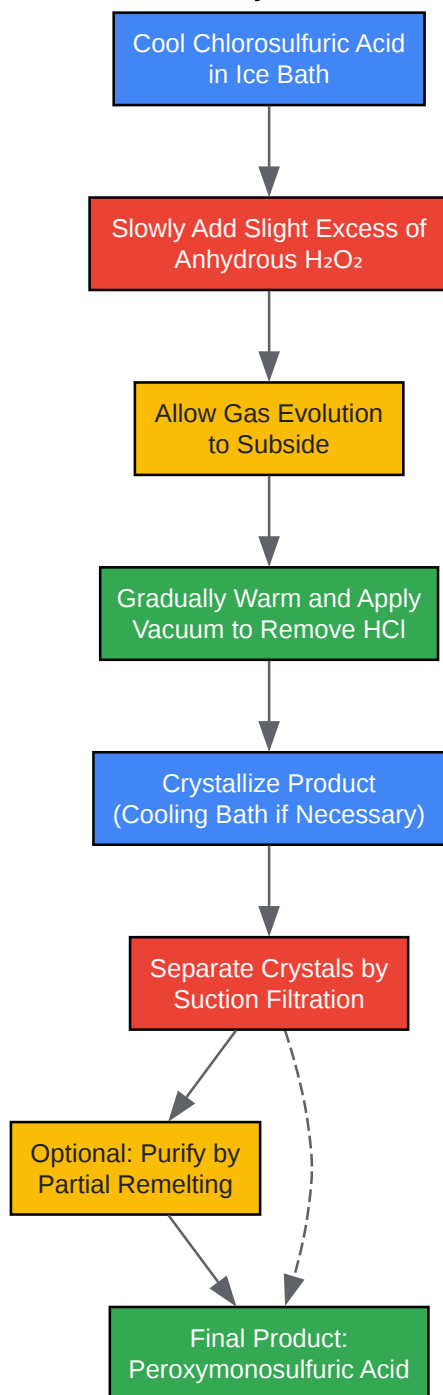
Mandatory Visualizations

Reaction Mechanism

Reaction Mechanism of Peroxymonosulfuric Acid Synthesis



Experimental Workflow for Peroxymonosulfuric Acid Synthesis

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- To cite this document: BenchChem. [Synthesis of Peroxymonosulfuric Acid from Chlorosulfuric Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221988#peroxymonosulfuric-acid-synthesis-from-chlorosulfuric-acid]

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